

# Application Notes and Protocols: Aldol Condensation of Tetrahydro-4H-pyran-4-one

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## Compound of Interest

Compound Name: Tetrahydro-4H-pyran-4-one

Cat. No.: B041191

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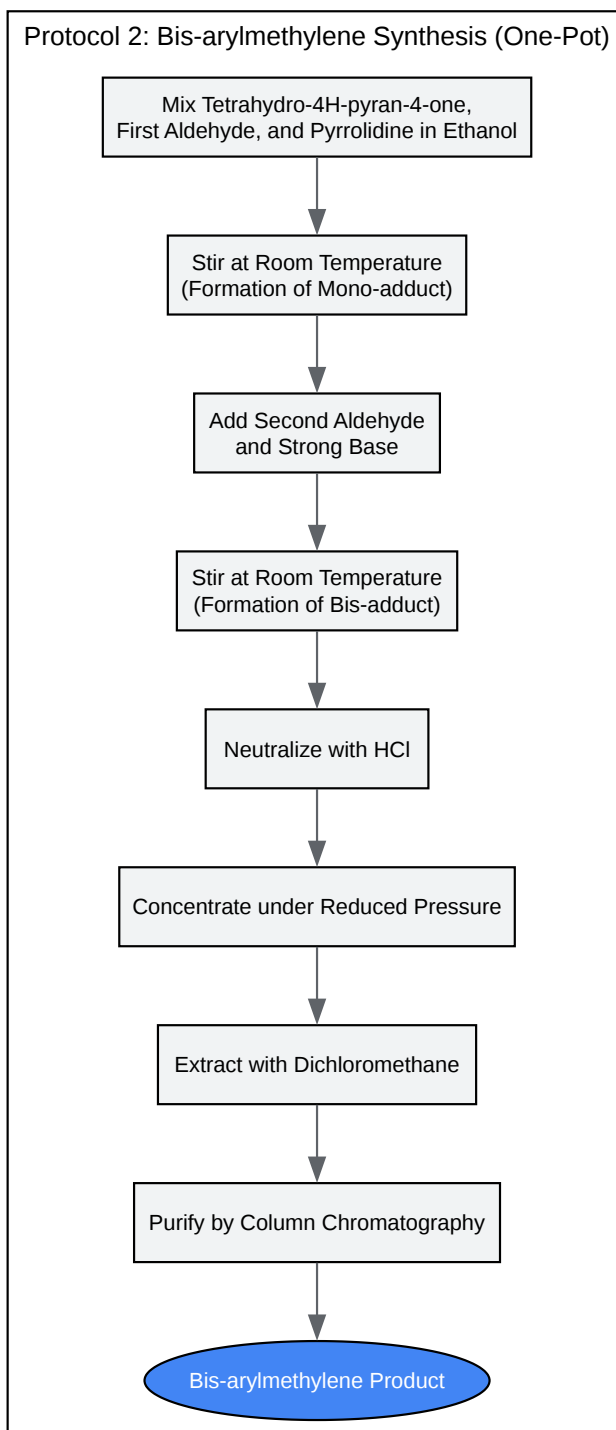
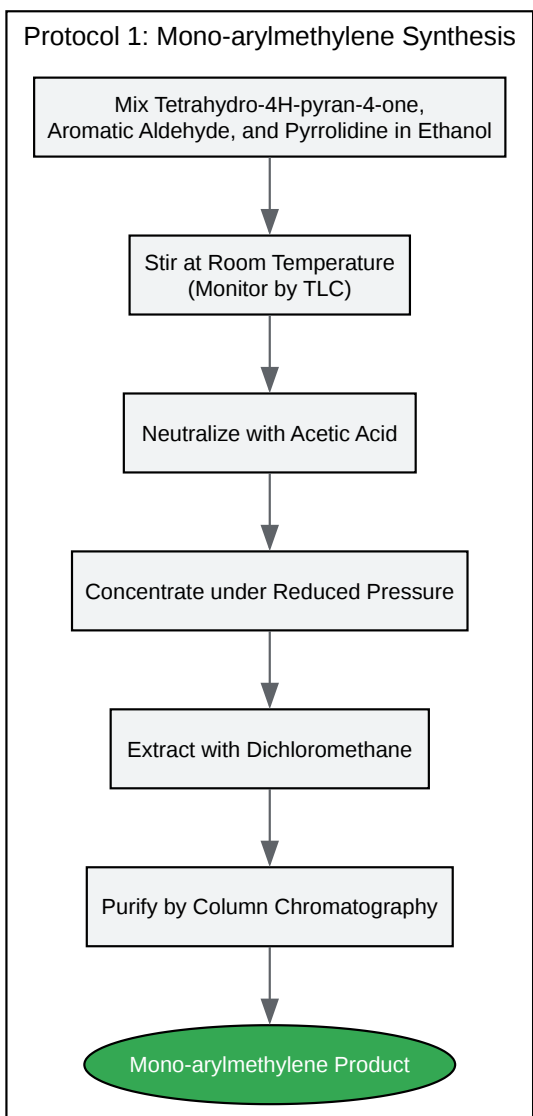
These application notes provide detailed protocols for the synthesis of mono- and bis-arylmethylene derivatives of **Tetrahydro-4H-pyran-4-one** via Aldol condensation reactions. The resulting  $\alpha,\beta$ -unsaturated ketones are of significant interest in medicinal chemistry due to their potential as cytotoxic agents. The protocols and data presented are compiled from established synthetic methodologies and analogous reactions with related heterocyclic ketones.

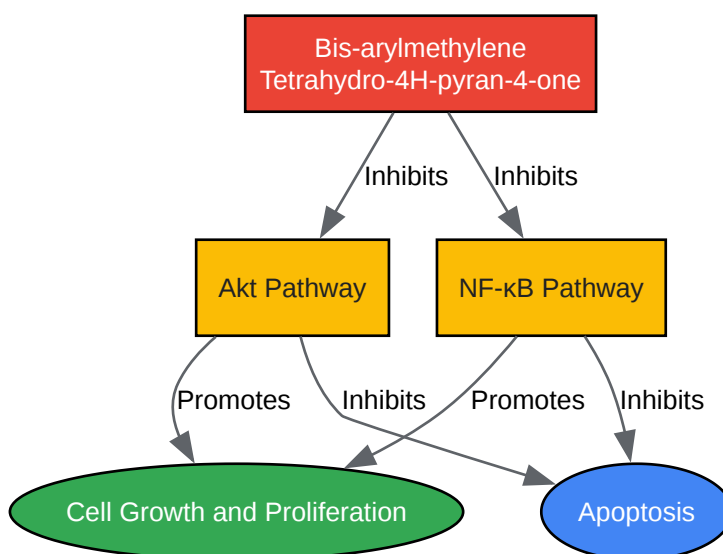
## Introduction

The Aldol condensation of **Tetrahydro-4H-pyran-4-one** with aromatic aldehydes is a versatile method for the synthesis of novel heterocyclic compounds. This reaction, a cornerstone of C-C bond formation, leads to the formation of mono- and bis-arylmethylene derivatives, which serve as valuable scaffolds in drug discovery. The  $\alpha,\beta$ -unsaturated ketone moiety in these products is a known pharmacophore that can participate in Michael additions with biological nucleophiles, leading to potential therapeutic effects, including anticancer activity. Recent studies have demonstrated a one-pot method for the synthesis of dissymmetric bisarylidene derivatives of **tetrahydro-4H-pyran-4-one**, allowing for controlled and efficient production of these compounds.<sup>[1][2]</sup>

## Reaction Scheme

The general scheme for the base-catalyzed Aldol condensation of **Tetrahydro-4H-pyran-4-one** with aromatic aldehydes is depicted below. The reaction can be controlled to yield either the mono- or bis-adduct.





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## References

- 1. benthamdirect.com [benthamdirect.com]
- 2. eurekaselect.com [eurekaselect.com]
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